Technical Guide: 3-(Bromomethyl)-2-chloro-6-fluoropyridine

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Compound of Interest

Compound Name:	*3-(Bromomethyl)-2-chloro-6-fluoropyridine*
Cat. No.:	*B12499431*

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CAS Number: 1227516-84-8[1][2][3][4][5]

Part 1: Executive Summary

3-(Bromomethyl)-2-chloro-6-fluoropyridine is a high-value heterocyclic building block used extensively in the synthesis of pharmaceutical candidates and advanced agrochemicals.[1] Its structural uniqueness lies in its trifunctional orthogonality:

- Bromomethyl group (C3): A highly reactive electrophile for SN2 reactions.
- Fluorine atom (C6): An activated site for Nucleophilic Aromatic Substitution (SNAr).
- Chlorine atom (C2): A handle for transition-metal-catalyzed cross-coupling (e.g., Suzuki-Miyaura).[1]

This guide provides a comprehensive technical analysis of its properties, synthesis, reactivity, and safe handling, designed for medicinal chemists and process engineers.

Part 2: Chemical Identity & Physical Properties[1]

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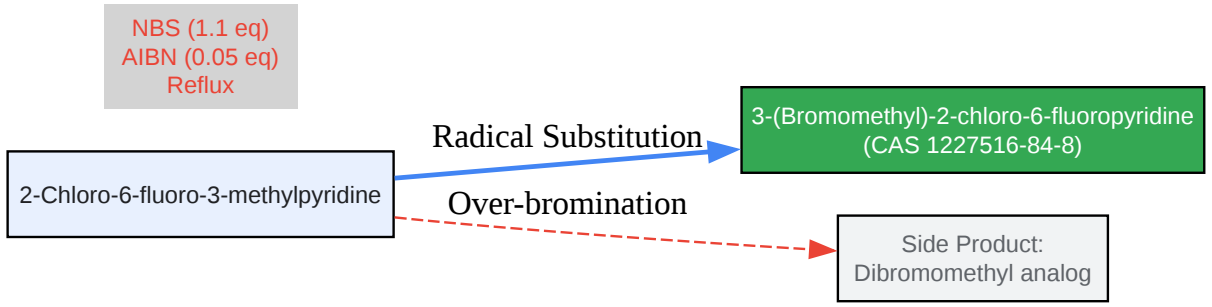
Property	Data
CAS Number	1227516-84-8
IUPAC Name	3-(Bromomethyl)-2-chloro-6-fluoropyridine
Molecular Formula	$C_6H_4BrClFN$
Molecular Weight	224.46 g/mol
Physical State	Low-melting solid or semi-solid oil (at RT)
Solubility	Soluble in DCM, THF, Ethyl Acetate; Insoluble in water
Stability	Moisture sensitive; prone to hydrolysis to the alcohol
Storage	-20°C, under inert atmosphere (Argon/Nitrogen)

Part 3: Synthesis & Manufacturing

The industrial and laboratory standard for synthesizing this compound involves the Wohl-Ziegler radical bromination of the methyl precursor. This route is preferred for its scalability and atom economy.

Core Pathway: Radical Bromination

Precursor: 2-Chloro-6-fluoro-3-methylpyridine Reagents: N-Bromosuccinimide (NBS), AIBN (Initiator), CCl_4 or Acetonitrile.[1]



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Figure 1: Radical bromination pathway. Careful stoichiometry control is required to prevent over-bromination.

Detailed Experimental Protocol

Note: This procedure is a synthesized standard protocol based on analogous pyridine benzylic brominations.

- Setup: Equip a dry round-bottom flask with a magnetic stir bar and a reflux condenser under nitrogen flow.
- Dissolution: Dissolve 2-chloro-6-fluoro-3-methylpyridine (10.0 mmol) in anhydrous CCl_4 or Trifluorotoluene (20 mL). Note: Trifluorotoluene is a greener alternative to CCl_4.
- Addition: Add N-Bromosuccinimide (NBS) (10.5 mmol, 1.05 eq). Ensure the NBS is freshly recrystallized to remove HBr, which can cause side reactions.
- Initiation: Add AIBN (Azobisisobutyronitrile) (0.5 mmol, 0.05 eq).
- Reaction: Heat the mixture to reflux (approx. 80°C) for 4–6 hours. Monitor via TLC or LC-MS. [1] The reaction is complete when the starting material is consumed.
- Workup: Cool to 0°C to precipitate succinimide. Filter off the solids. Concentrate the filtrate under reduced pressure.
- Purification: The crude oil is often used directly. If purification is needed, use rapid silica gel chromatography (Hexanes/EtOAc) but beware of hydrolysis on acidic silica.

Part 4: Reactivity Landscape & Applications

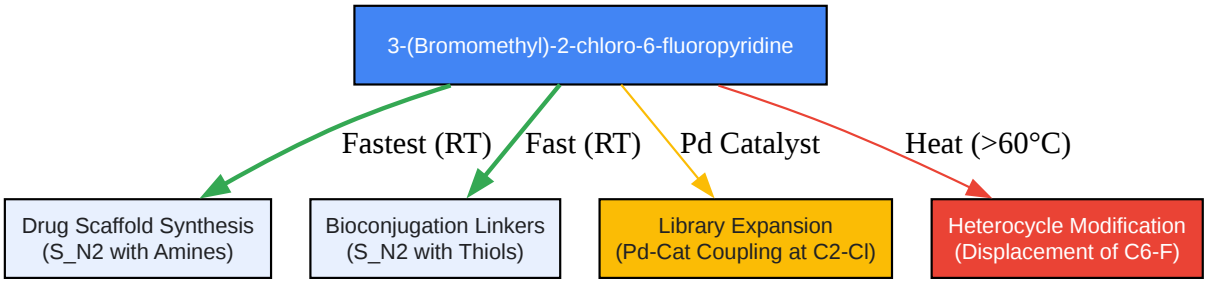
The molecule's power lies in its chemo-selectivity. Different reaction conditions allow for the sequential functionalization of the three halogen sites.

Reactivity Hierarchy

- Alkyl Bromide (-CH_2Br): Most reactive. Reacts at RT with amines, thiols, and alkoxides (SN2).
- Aryl Fluoride (C6-F): Moderately reactive. Reacts with nucleophiles upon heating (SNAr).

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- Aryl Chloride (C2-Cl): Least reactive toward substitution; requires Pd-catalysis (Suzuki/Buchwald) for functionalization.



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Figure 2: Chemoselective functionalization pathways. The alkyl bromide allows for rapid scaffold assembly before modifying the pyridine core.

Critical Application Note: Drug Discovery

This scaffold is frequently used to introduce the (2-chloro-6-fluoropyridin-3-yl)methyl moiety into kinase inhibitors.[1] The fluorine atom modulates metabolic stability (blocking P450 oxidation sites) and lipophilicity, while the nitrogen of the pyridine ring can serve as a hydrogen bond acceptor in the active site.

Part 5: Handling, Safety & Storage

Signal Word: DANGER

- H314: Causes severe skin burns and eye damage.[2][3]
- H302: Harmful if swallowed.[2]
- Lachrymator: The compound releases vapors that are extremely irritating to the eyes and respiratory tract (similar to benzyl bromide).

Protocols for Safe Handling:

- Engineering Controls: Always handle inside a functioning fume hood.

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- PPE: Wear double nitrile gloves, safety goggles, and a lab coat. A face shield is recommended during scale-up.[1]
- Quenching Spills: Treat spills with dilute aqueous ammonia or sodium thiosulfate to neutralize the alkyl bromide capability.
- Storage: Store in a tightly sealed container at -20°C. Moisture ingress will hydrolyze the -CH_2Br to -CH_2OH and release HBr gas, pressurizing the vial.[1]

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